

# S55746 enthalpy efficiency binding validation

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: s55746

CAS No.: 1448525-91-4

Cat. No.: S3316415

Get Quote

## Quantitative Binding Data Comparison

Inhibitor	Target	FP BCL- 2 Ki (nM)	FP BCL- XL Ki (nM)	Selectivity (BCL-2/XL)	ITC BCL- 2 KD (nM)	$\Delta H$ (kcal/mol)	Binding Region on BCL-2
S55746	BCL-2 (selective)	1.3 [1] [2]	~520 [1]	~400-fold [1]	2.47 [1]	-13.5 [1]	Hydrophobic Groove (S1/S2/S3) [1]
ABT-263 (Navitoclax)	BCL-2, BCL-XL, BCL-w	4.5 [1]	3.5 [1]	~1-fold	3.7 [1]	-13.1 [1]	N/A
ABT-199 (Venetoclax)	BCL-2 (selective)	1.2 [1]	49 [1]	~41-fold	N/D [1]	-12.1 [1]	Hydrophobic Groove (S2/S3/S4/S5) [1] [3]

**Abbreviations:** FP (Fluorescence Polarisation); ITC (Isothermal Titration Calorimetry); Ki (Inhibition Constant); KD (Dissociation Constant);  $\Delta H$  (Enthalpy Change); N/A (Not Applicable); N/D (Not Determinable).

## Binding Validation & Enthalpic Efficiency

The binding of **S55746** to BCL-2 has been thoroughly validated, with **enthalpic efficiency** being a key highlight.

- **Enthalpic Efficiency:** The binding is driven by a favorable enthalpy change ( $\Delta H$ ) of **-13.5 kcal/mol** [1]. The **size-independent enthalpic efficiency of 0.83** indicates that the binding is optimized by specific polar and van der Waals interactions within the hydrophobic groove, rather than just the molecule's size [1]. This suggests high binding specificity.
- **Structural Validation:** The **crystal structure of BCL-2 in complex with S55746** (PDB ID: 6GL8) provides direct visual validation [4]. **S55746** binds the hydrophobic groove of BCL-2, forming a key hydrogen bond with the backbone carbonyl of residue Ala149 [1]. Its binding mode is distinct from venetoclax, occupying a region referred to as S1/S2/S3 [1].

## Cellular Activity & Selectivity Profiles

The functional consequences of **S55746**'s selective binding are evident in cellular assays.

- **Pro-apoptotic Activity:** In hematological cell lines, **S55746** induces classic markers of apoptosis, including phosphatidylserine externalization, caspase-3 activation, and PARP cleavage [1] [2].
- **Cellular Potency & Selectivity:** The table below shows **S55746**'s potent, BCL-2-dependent cell killing and its sparing of BCL-XL-dependent cells, consistent with its biochemical selectivity [1].

Cell Line	Dependency	S55746 IC50 (72h)	ABT-263 (Navitoclax) IC50 (72h)
RS4;11	BCL-2	71.6 nM [1]	41.5 nM [1]
H146	BCL-XL	1.7 $\mu$ M [1]	49.7 nM [1]

## Experimental Methodologies

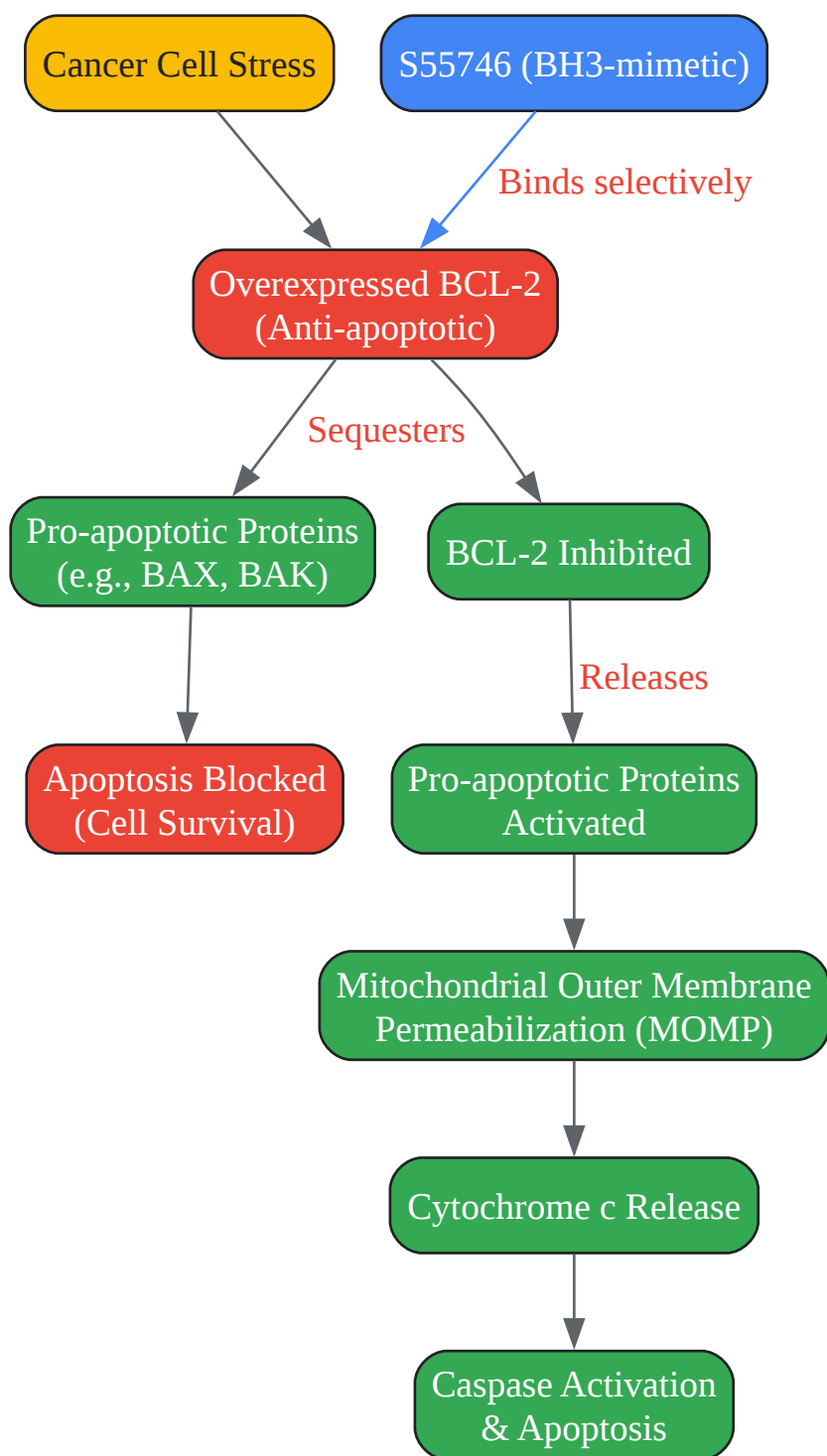
Key experiments validating **S55746**'s binding and activity used these methodologies:

- **Fluorescence Polarisation (FP):** Measured inhibition constants ( $K_i$ ) by determining the compound's ability to displace a fluorescently-labeled BH3 peptide (e.g., PUMA) from BCL-2 [1].

- **Isothermal Titration Calorimetry (ITC):** Directly measured the thermodynamics of binding, including the enthalpy change ( $\Delta H$ ), by titrating the compound into a solution of BCL-2 [1].
- **X-ray Crystallography:** Determined the high-resolution (1.4 Å) 3D structure of the BCL-2/**S55746** complex to elucidate the precise binding pose and molecular interactions [4].
- **Cell Viability Assays:** Evaluated cytotoxic potency (IC50) after 72 hours of compound treatment in cancer cell lines with defined BCL-2 family dependencies [1].
- **Co-immunoprecipitation:** Assessed the functional disruption of BCL-2/pro-apoptotic protein complexes (e.g., BCL-2/BAX) in cells treated with **S55746** [1].

## Mechanism of Action Pathway

The following diagram illustrates the mechanism by which **S55746** selectively induces apoptosis in BCL-2-dependent cancer cells.



[Click to download full resolution via product page](#)

**S55746** represents a well-validated, selective BCL-2 inhibitor with a binding profile characterized by high potency and notable enthalpic efficiency. I hope this detailed comparison aids your research and development work.

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. S55746 is a novel orally active BCL-2 selective and potent ... [pmc.ncbi.nlm.nih.gov]
2. S55746 | Bcl-2 inhibitor | Mechanism | Concentration [selleckchem.com]
3. Structures of BCL-2 in complex with venetoclax reveal the ... [nature.com]
4. 6gl8 - Crystal structure of Bcl-2 in complex with the novel ... [pdbj.org]

To cite this document: Smolecule. [S55746 enthalpy efficiency binding validation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3316415#s55746-enthalpy-efficiency-binding-validation>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)